

Dyngo-4a: A Potent Inhibitor for Studying Receptor-Mediated Endocytosis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dyngo-4a

Cat. No.: B607236

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Dyngo-4a is a potent, cell-permeable small molecule inhibitor of dynamin, a GTPase essential for the scission of nascent vesicles from the plasma membrane during endocytosis.[1][2] As a structural analog of Dynasore, **Dyngo-4a** offers significantly improved potency and reduced cytotoxicity, making it a valuable tool for investigating dynamin-dependent cellular processes, particularly receptor-mediated endocytosis.[1][2] These application notes provide a comprehensive overview of **Dyngo-4a**, including its mechanism of action, quantitative data on its efficacy, and detailed protocols for its use in studying receptor-mediated endocytosis.

Mechanism of Action

Dyngo-4a primarily targets the GTPase activity of dynamin.[1] Dynamin oligomerizes at the neck of clathrin-coated pits, and upon GTP hydrolysis, it undergoes a conformational change that drives membrane fission, releasing the vesicle into the cytoplasm. **Dyngo-4a** inhibits this process, leading to an accumulation of clathrin-coated pits at the plasma membrane.[3] Notably, **Dyngo-4a** shows a preference for inhibiting the helical assembly of dynamin, which is associated with clathrin-mediated endocytosis, over the ring-like structures.[1][2]

Quantitative Data

The following tables summarize the in vitro and in-cell efficacy of **Dynngo-4a** from various studies.

Table 1: In Vitro Inhibitory Activity of **Dynngo-4a** against Dynamin Isoforms

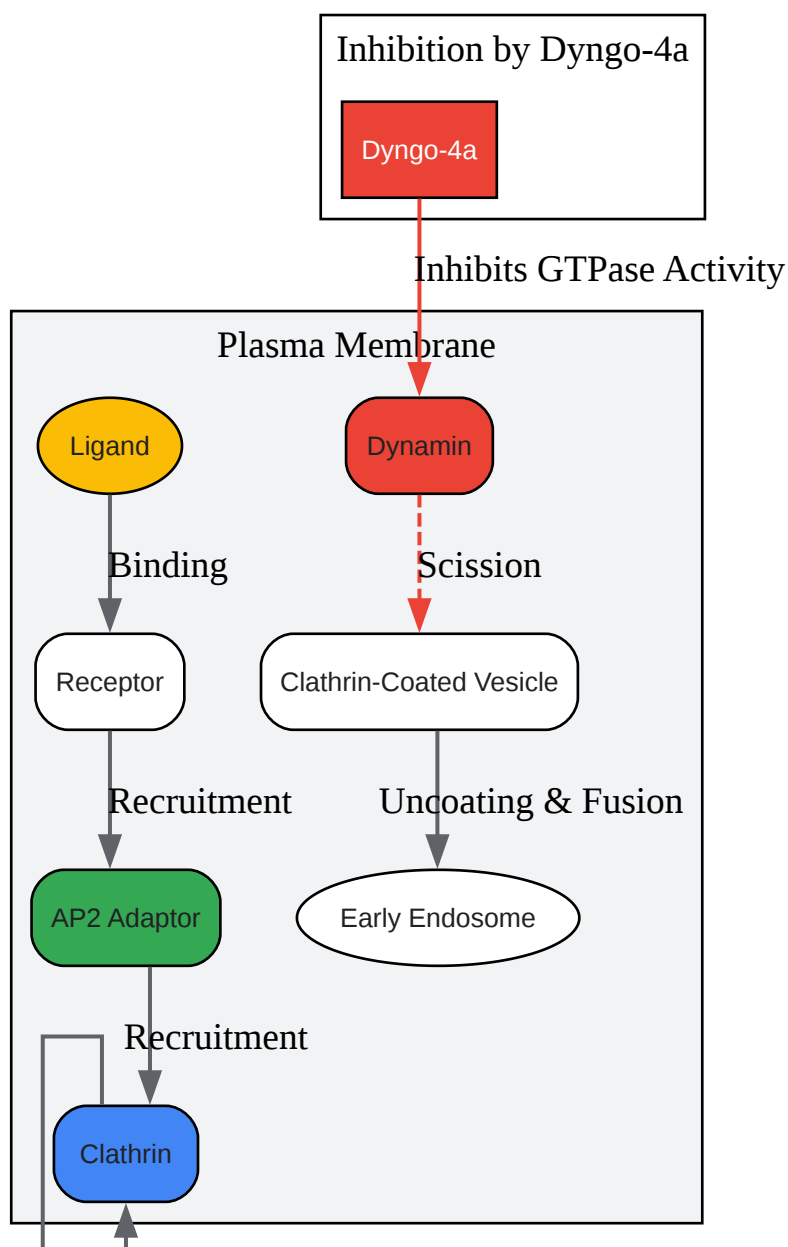
Dynamin Isoform	IC50 (μM)	Notes
Dynamin I (brain)	0.38	More potent than Dynasore.[1]
Dynamin I (recombinant)	1.1	
Dynamin II (recombinant)	2.3	

Table 2: In-Cell Inhibitory Activity of **Dynngo-4a** on Endocytosis

Endocytic Pathway	Cell Type	IC50 (μM)	Assay
Clathrin-Mediated Endocytosis	Multiple cell types	5.7	Transferrin uptake[2] [4]
Synaptic Vesicle Endocytosis	Cultured neurons	Not specified	
Activity-Dependent Bulk Endocytosis	Cultured neurons and synaptosomes	Not specified	

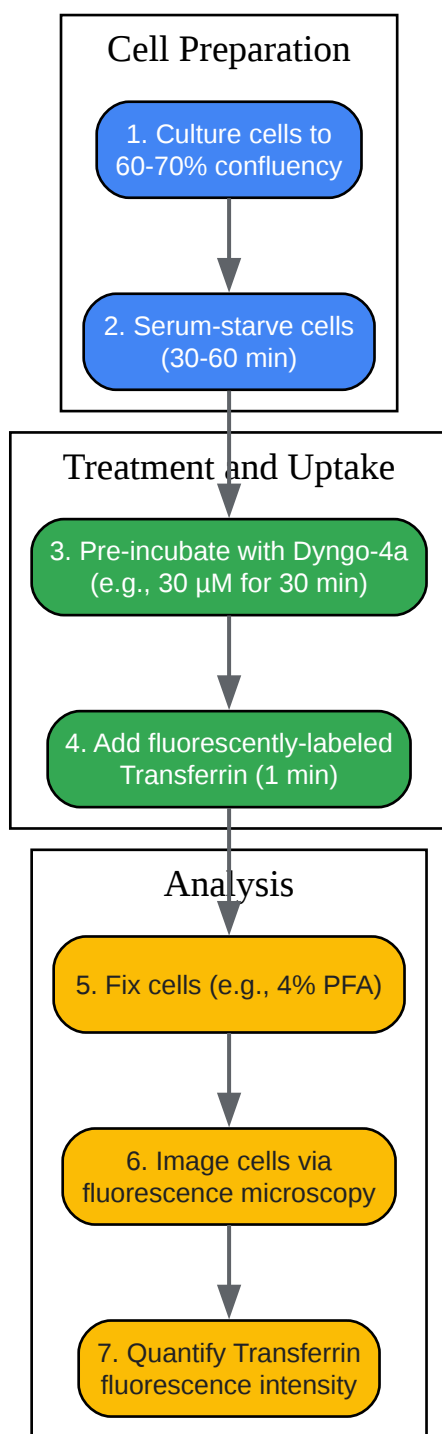
Mandatory Visualizations

Here are diagrams illustrating key pathways and workflows relevant to the use of **Dynngo-4a**.



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Caption: Mechanism of **Dyngo-4a** in Clathrin-Mediated Endocytosis.



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References

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